

Mechanistic comparison of different cross-coupling reactions with 4-Iodophenylboronic acid

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Compound of Interest

Compound Name: 4-Iodophenylboronic acid

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A Mechanistic and Performance Comparison of Cross-Coupling Reactions with 4-Iodophenylboronic Acid

In the landscape of modern synthetic organic chemistry, cross-coupling reactions stand as a cornerstone for the formation of carbon-carbon and carbon-heteroatom bonds. These reactions are fundamental in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. This guide provides a comparative analysis of several key palladium-catalyzed cross-coupling reactions, using **4-iodophenylboronic acid** as a focal point to explore their mechanistic nuances and performance. We will delve into the Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig reactions, offering insights for researchers, scientists, and professionals in drug development.

Overview of 4-Iodophenylboronic Acid Reactivity

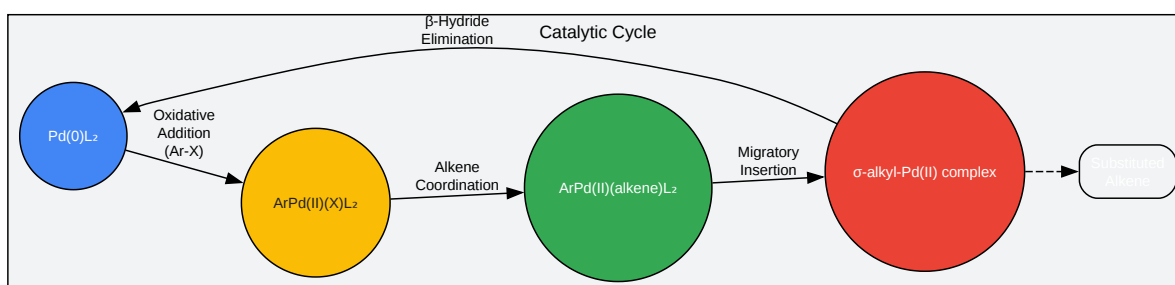
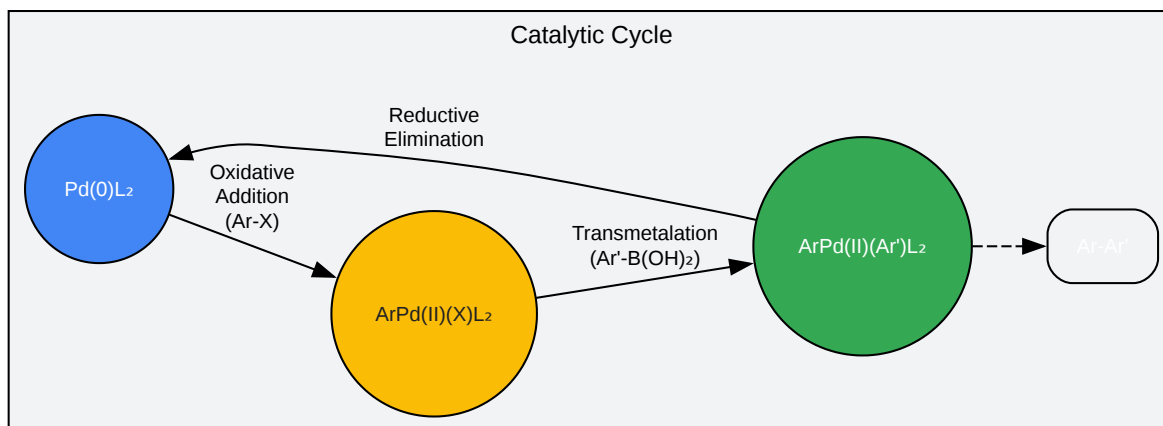
4-Iodophenylboronic acid is a bifunctional molecule, possessing both an iodo group and a boronic acid moiety. This unique structure allows it to participate in different types of cross-coupling reactions, primarily dictated by the choice of coupling partner and reaction conditions. The C-I bond is susceptible to oxidative addition to a low-valent palladium catalyst, initiating catalytic cycles like the Heck, Sonogashira, and Buchwald-Hartwig reactions. Conversely, the C-B bond is the reactive site for transmetalation in the Suzuki-Miyaura coupling.

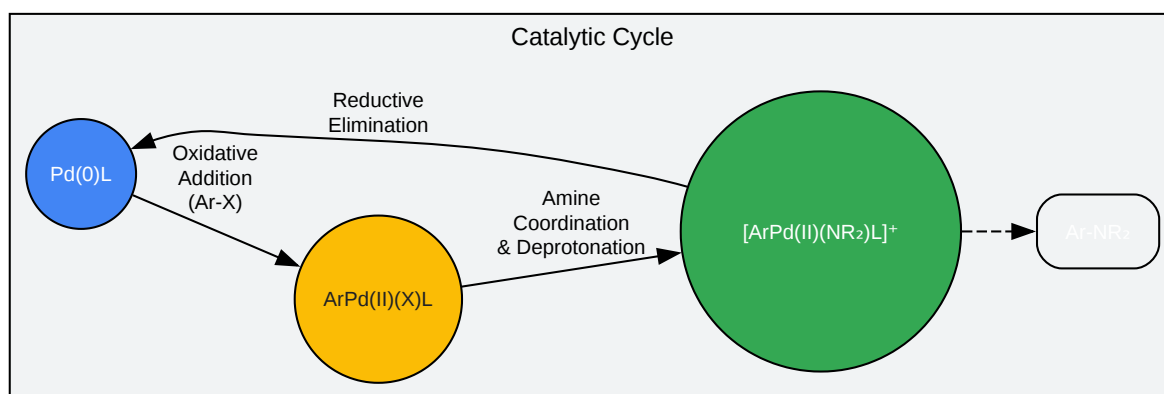
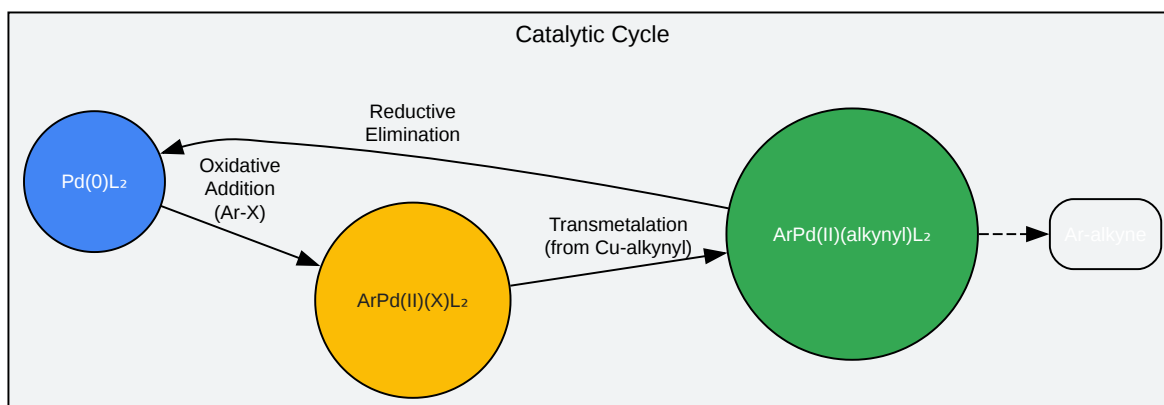
Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile method for the formation of C-C bonds by reacting an organoboron compound with an organohalide. In the context of **4-iodophenylboronic acid**, it can react with another organohalide to form a biaryl structure.

Experimental Protocol: Suzuki-Miyaura Coupling

A mixture of **4-iodophenylboronic acid** (1.0 mmol), an aryl bromide (1.2 mmol), Pd(PPh₃)₄ (0.03 mmol), and K₂CO₃ (2.0 mmol) in a 4:1 mixture of dioxane/water (5 mL) is degassed and heated at 90 °C for 12 hours under an inert atmosphere. After cooling to room temperature, the reaction mixture is diluted with water and extracted with ethyl acetate. The combined organic layers are dried over Na₂SO₄, filtered, and concentrated under reduced pressure. The residue is purified by column chromatography to afford the desired biaryl product.





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